

The Enigmatic Role of 13-Methyltricosanoyl-CoA: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 13-Methyltricosanoyl-CoA

Cat. No.: B15551629

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This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals interested in the long-chain branched acyl-CoA, **13-Methyltricosanoyl-CoA**. While specific research on this molecule is limited, this document extrapolates from the broader understanding of branched-chain fatty acid metabolism to provide a foundational understanding of its biochemical properties, potential metabolic pathways, and methodologies for its study.

Core Data Summary

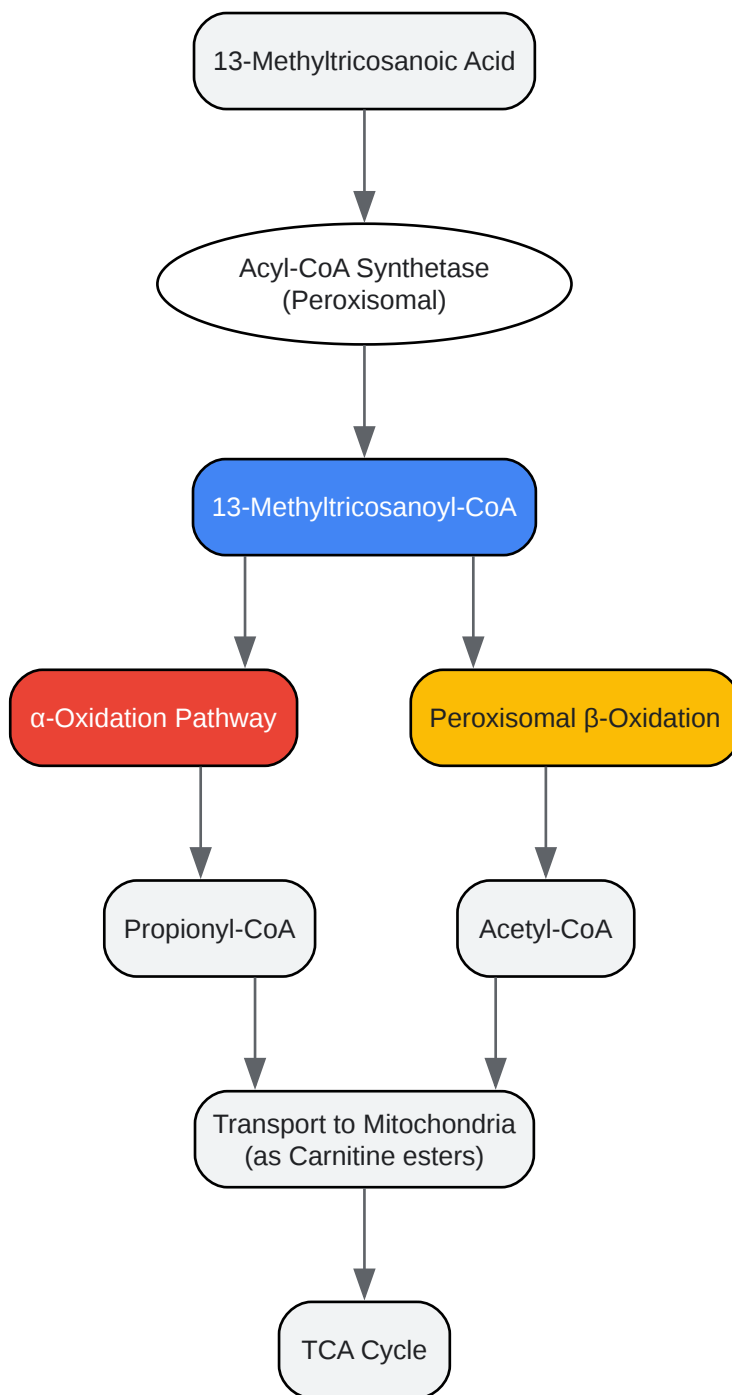
Quantitative data for **13-Methyltricosanoyl-CoA** is sparse in publicly available literature. The following table summarizes the known properties.

Property	Value	Source
Molecular Weight	1118.16 g/mol	Internal Calculation
Molecular Formula	C45H82N7O17P3S	Internal Calculation
CAS Number	Not Available	N/A

Putative Metabolic Pathway

Long-chain and branched-chain fatty acids undergo a complex series of metabolic steps primarily within the peroxisomes and mitochondria.[1][2][3] Very-long-chain and branched-chain fatty acids are typically poor substrates for mitochondrial β -oxidation and are therefore initially degraded in peroxisomes.[1] For a methyl-branched fatty acid like 13-methyltricosanoic acid, which is the precursor to **13-Methyltricosanoyl-CoA**, its metabolism would likely involve activation to its CoA ester, followed by potential α - and/or β -oxidation.

The following diagram illustrates a hypothetical metabolic pathway for **13-Methyltricosanoyl-CoA**, based on established principles of branched-chain fatty acid metabolism.



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Hypothetical metabolic fate of **13-Methyltricosanoyl-CoA**.

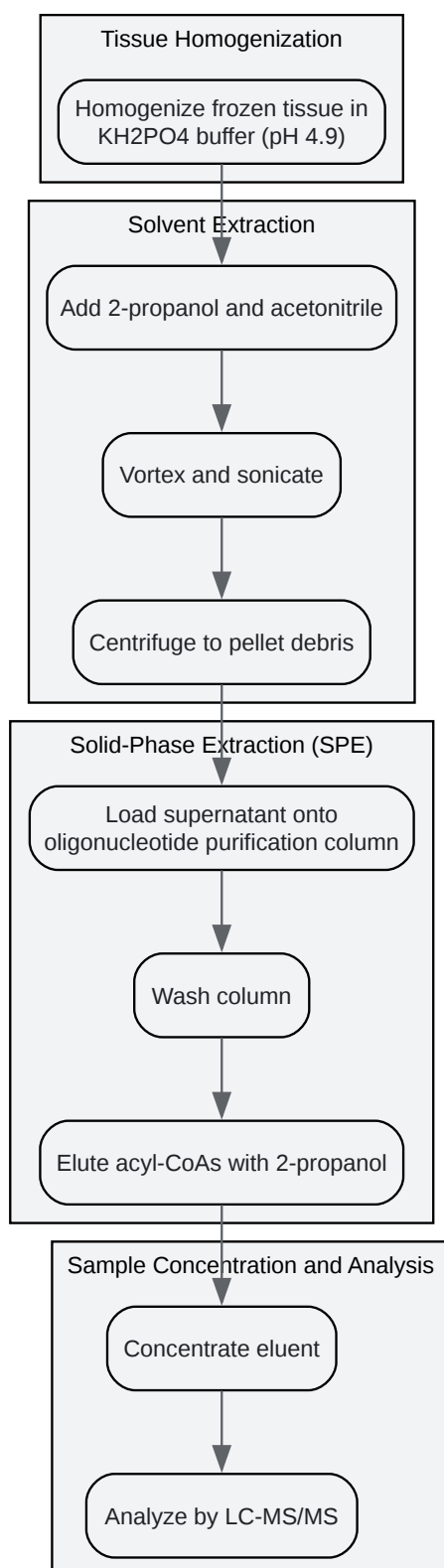
Experimental Protocols

The study of long-chain acyl-CoAs like **13-Methyltricosanoyl-CoA** presents analytical challenges due to their low abundance and complex chemical nature. The following outlines a general workflow for the extraction and analysis of such compounds, adapted from established methods for similar molecules.

Sample Preparation and Extraction

A robust extraction method is crucial for the quantitative analysis of acyl-CoAs. The following protocol is a modification of established procedures for long-chain acyl-CoA extraction from tissues.

Workflow for Acyl-CoA Extraction



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References

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- 3. PEROXISOMAL β -OXIDATION AND PEROXISOME PROLIFERATOR-ACTIVATED RECEPTOR α : An Adaptive Metabolic System | Annual Reviews [annualreviews.org]
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